

Application Notes and Protocols for Calcium Imaging Using [D-Asn5]-Oxytocin

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Compound of Interest

Compound Name: [D-Asn5]-Oxytocin

Cat. No.: B12421045

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Introduction

[D-Asn5]-Oxytocin is a synthetic analog of the neuropeptide oxytocin. Structurally, the asparagine residue at position 5 is replaced by its D-amino acid counterpart. This modification results in a peptide with similar intrinsic activity to native oxytocin at the oxytocin receptor (OTR) but with significantly reduced oxytotic and vasodepressor effects.^{[1][2][3]} These characteristics make **[D-Asn5]-Oxytocin** a valuable tool for studying the cellular signaling pathways of the oxytocin receptor, particularly calcium mobilization, in contexts where peripheral effects are undesirable.

The oxytocin receptor is a G-protein coupled receptor (GPCR) that primarily couples to Gq/11 proteins.^[4] Activation of this pathway leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺). This initial calcium transient can be followed by an influx of extracellular calcium.^{[5][6]}

This document provides detailed protocols for utilizing **[D-Asn5]-Oxytocin** in calcium imaging experiments, along with data presentation guidelines and visualizations of the relevant signaling pathways and experimental workflows.

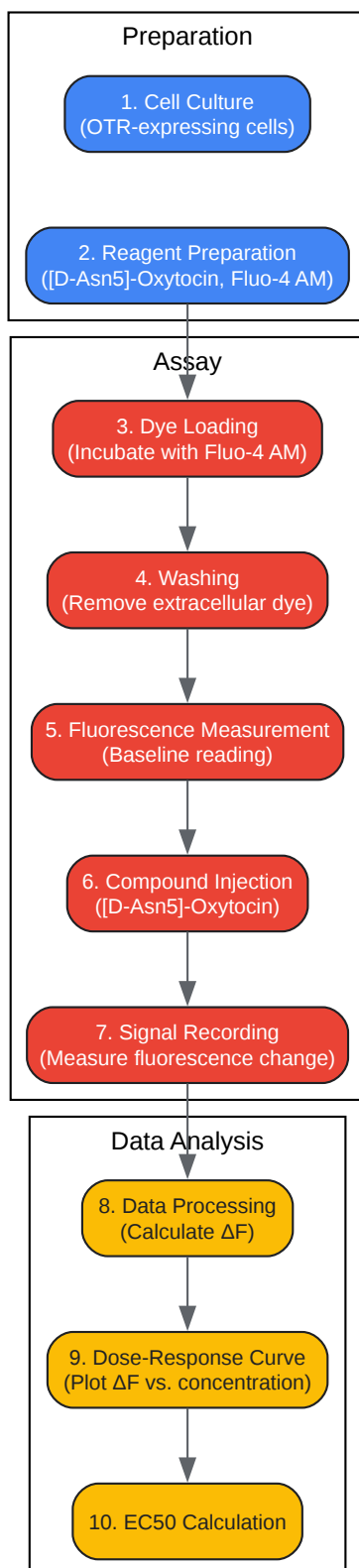
Data Presentation

The following table summarizes the key pharmacological characteristics of **[D-Asn5]-Oxytocin** in comparison to native Oxytocin. While specific binding affinity (K_i) and potency (EC₅₀) values for **[D-Asn5]-Oxytocin** are not readily available in the public domain, its functional activity has been characterized.

Compound	Receptor Target	Intrinsic Activity	Peripheral Effects (Oxytotic/Vasodepressor)
[D-Asn5]-Oxytocin	Oxytocin Receptor (OTR)	Similar to Oxytocin[1][2][3]	Very Low[1][7]
Oxytocin	Oxytocin Receptor (OTR)	Agonist	High

Signaling Pathway

The binding of **[D-Asn5]-Oxytocin** to the oxytocin receptor initiates a well-defined signaling cascade leading to an increase in intracellular calcium concentration. This pathway is a primary mechanism through which oxytocin exerts its effects on target cells.



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